

"2-Chloro-6-(2,5-dichlorophenyl)phenol" chemical properties

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Compound of Interest

Compound Name:	2-Chloro-6-(2,5-dichlorophenyl)phenol
CAS No.:	67651-38-1
Cat. No.:	B13349135

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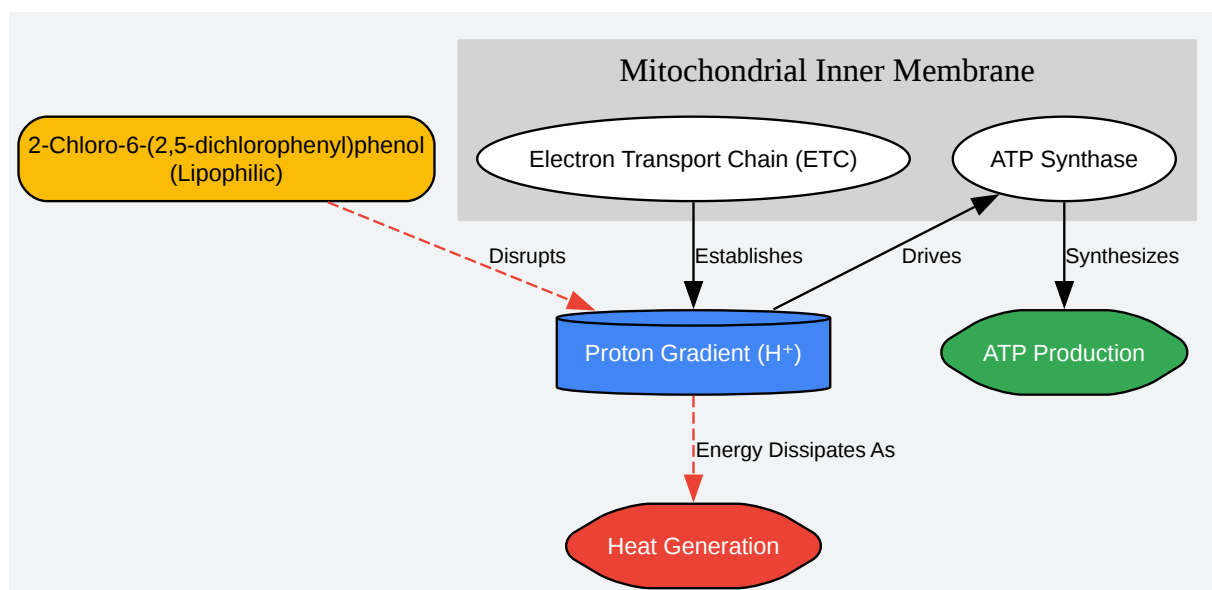
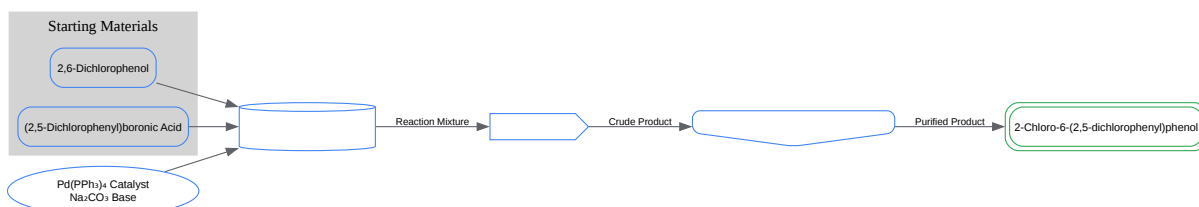
An In-depth Technical Guide to the Chemical Properties and Inferred Characteristics of **2-Chloro-6-(2,5-dichlorophenyl)phenol**

Introduction

2-Chloro-6-(2,5-dichlorophenyl)phenol is a polychlorinated phenolic compound. Its structure, featuring a chlorinated phenol ring linked to a dichlorophenyl ring, places it in a class of molecules with significant industrial and biological relevance. Compounds of this nature are often investigated for their potential as pesticides, herbicides, and antimicrobial agents.^{[1][2]} The arrangement of chlorine atoms and the phenolic hydroxyl group dictates its chemical reactivity, spectroscopic signature, and biological activity. This guide provides a comprehensive overview of its core chemical properties, synthesizing data from structurally related compounds to offer insights for researchers, scientists, and drug development professionals. Due to the specific nature of this molecule, some data presented herein is inferred from well-studied analogues such as dichlorophenols and other polychlorinated biphenyls.

Chemical Structure and Nomenclature

The formal IUPAC name, **2-Chloro-6-(2,5-dichlorophenyl)phenol**, precisely defines its molecular architecture. The structure consists of a phenol core, with a chlorine atom at the C2 position and a 2,5-dichlorophenyl substituent at the C6 position.



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Sources

- [1. mdpi.com \[mdpi.com\]](#)
- [2. What is Phenol used for? \[synapse.patsnap.com\]](#)
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